

Physical properties of 7-Bromoisoquinoline

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Compound of Interest

Compound Name: 7-Bromoisoquinoline

Cat. No.: B118868

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An In-depth Technical Guide to the Physical Properties of 7-Bromoisoquinoline

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical properties of **7-Bromoisoquinoline**, a heterocyclic building block frequently utilized in pharmaceutical synthesis.^[1] The information is presented to support research and development activities, offering readily accessible data and standardized experimental methodologies.

Core Physical and Chemical Properties

7-Bromoisoquinoline is a substituted isoquinoline with the chemical formula C_9H_6BrN .^{[1][2][3]} It typically presents as a solid at room temperature, with colors ranging from white to light yellow or orange.

Quantitative Data Summary

The following table summarizes the key physical properties of **7-Bromoisoquinoline** compiled from various sources.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₆ BrN	
Molecular Weight	208.05 g/mol	
Appearance	White to light yellow crystalline solid/powder	
Melting Point	65 - 73 °C	
Boiling Point	312.3 °C (at 760 mmHg)	
Density	1.56 - 1.61 g/cm ³	
Flash Point	113 °C (closed cup)	
Solubility		
Water	Slightly soluble	
Ethanol	30 mg/mL	
DMSO	30 mg/mL	
DMF	30 mg/mL	
Ethanol:PBS (pH 7.2) (1:8)	0.5 mg/mL	
UV Absorption (λ _{max})	222, 260, 268, 314, 328 nm	
Octanol-Water Partition Coeff. (XLogP3)	2.9	

Experimental Protocols for Property Determination

The following sections detail the standard methodologies for measuring the key physical properties of **7-Bromoisoquinoline**.

Melting Point Determination

The melting point is a critical indicator of purity and is defined as the temperature at which a substance transitions from a solid to a liquid state.

Methodology:

- **Sample Preparation:** A small, dry sample of **7-Bromoisoquinoline** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus (such as a Vernier Melt Station or similar device) is used.
- **Measurement:** The capillary tube is placed in the heating block of the apparatus. The temperature is increased at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the start of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the range. For a pure compound, this range is typically narrow.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure, causing the liquid to turn into a gas.

Methodology (Simple Distillation):

- **Apparatus Setup:** A simple distillation apparatus is assembled in a fume hood, consisting of a round-bottom flask, a condenser, a thermometer placed at the vapor outlet, and a collection vessel.
- **Procedure:** The **7-Bromoisoquinoline** sample is placed in the round-bottom flask. The flask is heated gently.
- **Measurement:** As the liquid boils, the vapor rises and surrounds the thermometer bulb. The temperature will rise sharply and then stabilize. This stable temperature reading is the boiling point.
- **Data Recording:** The temperature and the ambient atmospheric pressure are recorded. Boiling points are typically normalized to standard pressure (760 mmHg).

Solubility Assessment

Solubility is the ability of a solute (**7-Bromoisoquinoline**) to dissolve in a solvent.

Methodology:

- **Solvent Selection:** A range of standard solvents (e.g., water, ethanol, DMSO, DMF) are selected.
- **Procedure:** A small, pre-weighed amount of **7-Bromoisoquinoline** is added to a test tube or vial containing a known volume (e.g., 1 mL) of the solvent.
- **Observation:** The mixture is agitated (e.g., by vortexing) at a controlled temperature. The sample is visually inspected for dissolution.
- **Quantification:** If a quantitative measurement is needed (e.g., mg/mL), small, incremental amounts of the solute are added until saturation is reached (i.e., solid material no longer dissolves). The total mass of dissolved solute is then used to calculate the solubility.

Spectroscopic Analysis

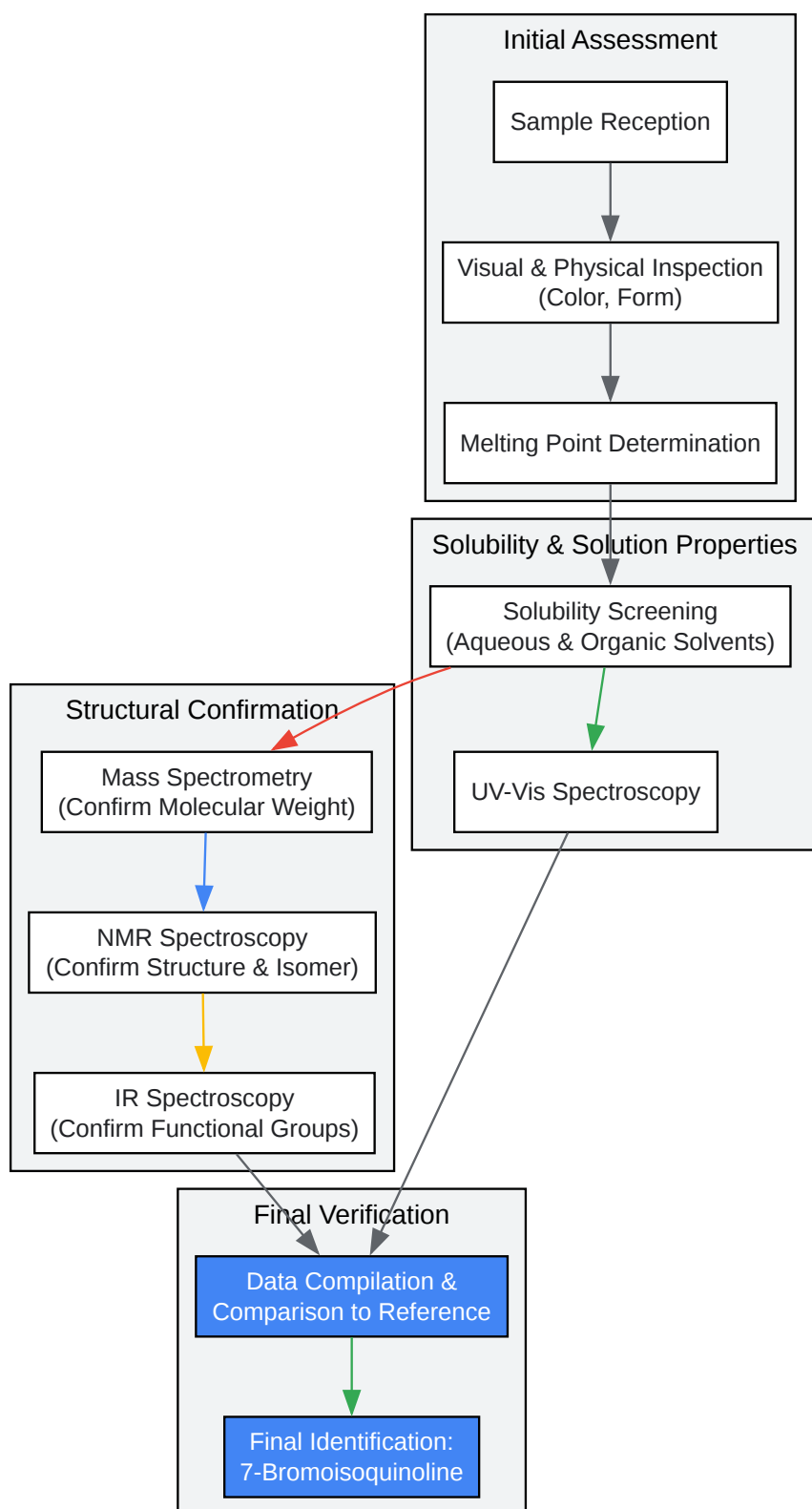
Spectroscopic methods are essential for confirming the chemical structure and identity of the compound.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Provides detailed information about the carbon-hydrogen framework of the molecule. A sample is dissolved in a deuterated solvent (e.g., CDCl₃, DMSO-d₆) and analyzed. The resulting ¹H and ¹³C NMR spectra would be compared against a reference spectrum or predicted chemical shifts to confirm the 7-bromo substitution pattern.
- **Mass Spectrometry (MS):** Determines the molecular weight of the compound by measuring the mass-to-charge ratio (m/z) of its ions. The exact mass measurement can be used to confirm the molecular formula (C₉H₆BrN).
- **Infrared (IR) Spectroscopy:** Identifies the functional groups present in the molecule. The IR spectrum of **7-Bromoisoquinoline** would show characteristic absorption bands for aromatic C-H, C=C, and C=N bonds, as well as the C-Br bond.

- UV-Visible Spectroscopy: Measures the electronic absorption of the compound. The reported λ_{max} values (222, 260, 268, 314, 328 nm) are characteristic of the conjugated aromatic system of **7-Bromoisoquinoline**.

Visualization of Characterization Workflow

The following diagram illustrates a logical workflow for the physical and chemical characterization of a sample to confirm its identity as **7-Bromoisoquinoline**.



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Workflow for the Physical Characterization of **7-Bromoisoquinoline**.

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